

An In-Depth Technical Guide to 4-Aminoazobenzene (C₁₂H₁₁N₃)

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Compound of Interest

Compound Name: 4-Aminoazobenzene

Cat. No.: B166484

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminoazobenzene, also widely known as Aniline Yellow, is a primary aromatic amine and a foundational member of the azo dye family. Characterized by a phenyl group linked to an aniline molecule through an azo bridge (-N=N-), its chemical structure is the basis for a vast array of synthetic colorants. Beyond its historical significance as the first commercial azo dye, **4-aminoazobenzene** serves as a crucial intermediate in the synthesis of more complex dyes and pigments.[1] It is also utilized as an analytical standard and a reagent in various laboratory settings.[1][2] This guide provides a comprehensive technical overview of its core chemical properties, synthesis, reactivity, applications, and critical safety considerations, designed to equip researchers and professionals with the necessary knowledge for its effective and safe utilization.

Core Chemical Identity and Properties

4-Aminoazobenzene is an organic compound that appears as a yellow to orange or brownish-yellow crystalline solid.[3] Its identity is defined by a unique combination of functional groups: a primary arylamine, an azo group, and two phenyl rings. This structure dictates its chemical behavior, reactivity, and chromophoric properties.

Molecular Structure

The planarity of the azobenzene system and the presence of the electron-donating amino group (-NH₂) are key to its chemical properties.

Caption: 2D Chemical Structure of **4-Aminoazobenzene**.

Quantitative Data Summary

The fundamental properties of **4-Aminoazobenzene** are summarized below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₁ N ₃	[3]
Molecular Weight	197.24 g/mol	[3]
IUPAC Name	4-phenyldiazenylaniline	[3]
CAS Number	60-09-3	[4]
Appearance	Yellow to orange crystalline powder/needles	[3]
Melting Point	123-126 °C	[5]
Boiling Point	> 360 °C	[5]
Solubility	Slightly soluble in water; Soluble in ethanol, chloroform	[6]

Synthesis and Reactivity

The synthesis of **4-aminoazobenzene** is a classic example of electrophilic aromatic substitution, involving a two-stage process: diazotization followed by azo coupling. Understanding this mechanism is crucial for controlling reaction conditions and maximizing yield.

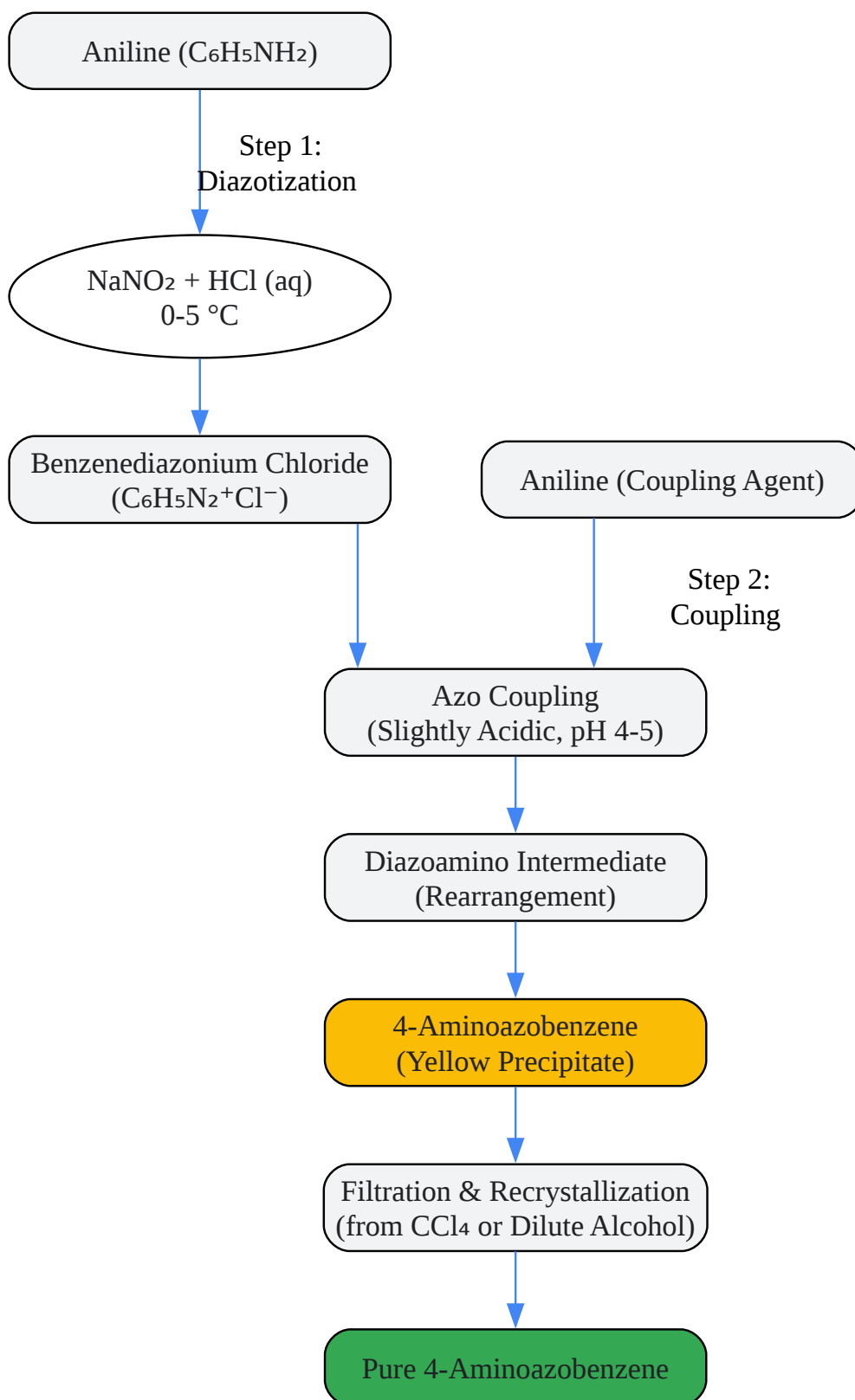
Causality of Synthesis Choices

The reaction begins with the diazotization of aniline. Aniline is treated with nitrous acid (HNO₂), which is generated in situ from sodium nitrite (NaNO₂) and a strong acid like hydrochloric acid

(HCl).[7] This step must be performed at low temperatures (0-5 °C) because the resulting benzenediazonium chloride salt is unstable at higher temperatures and would decompose, releasing nitrogen gas.[7]

The second stage is the coupling reaction. The electrophilic diazonium salt reacts with a nucleophilic coupling agent—in this case, another molecule of aniline. The coupling occurs at the para-position of the aniline molecule, which is activated by the electron-donating amino group.[8] The reaction is typically run in a slightly acidic medium (pH 4-5) to ensure there is enough free aniline to act as the nucleophile without protonating it to the non-nucleophilic anilinium ion.[7][9]

Synthesis Workflow



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Caption: General workflow for the synthesis of **4-Aminoazobenzene**.

Experimental Protocol: Synthesis from Aniline

This protocol is a representative method for laboratory-scale synthesis.

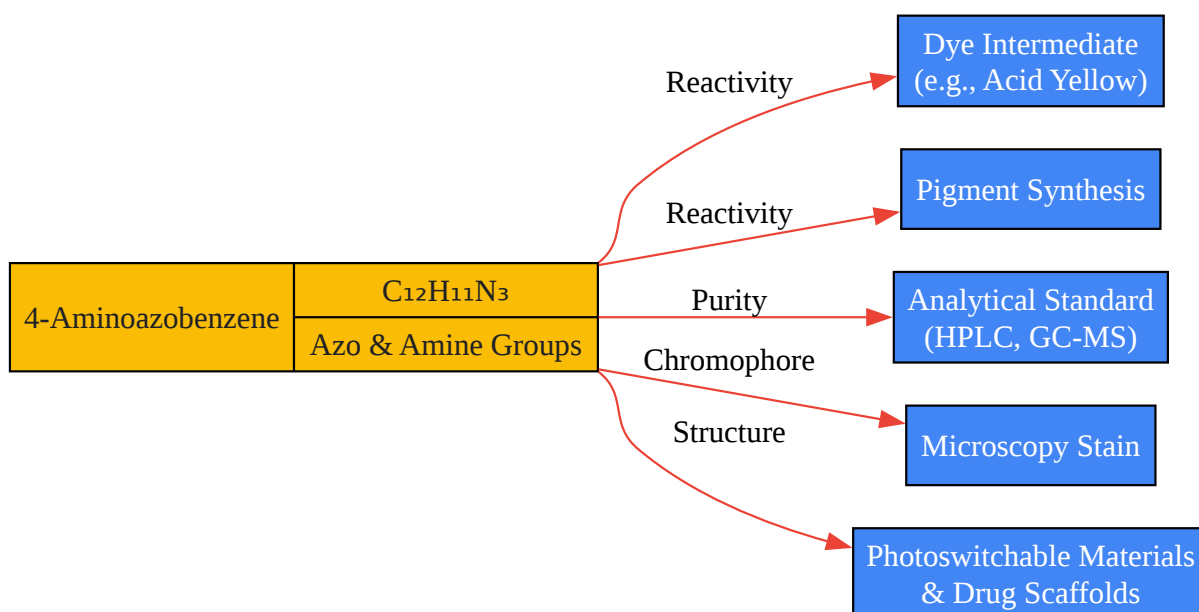
- Diazotization:
 - In a 250 mL beaker, combine 4.5 mL of aniline, 10 mL of concentrated HCl, and 20 mL of water. Stir until a clear solution of aniline hydrochloride is formed.[\[9\]](#)
 - Cool the beaker in an ice-water bath to bring the temperature down to 5 °C or below.
 - Separately, dissolve 4 g of sodium nitrite in 20 mL of water.[\[9\]](#)
 - Slowly add the sodium nitrite solution dropwise to the cold aniline hydrochloride solution, stirring continuously and ensuring the temperature does not rise above 5 °C. The formation of benzenediazonium chloride is complete when the solution gives a positive test with starch-iodide paper.
- Azo Coupling:
 - In a separate beaker, prepare a solution of the coupling agent by dissolving 4 mL of aniline in 4 mL of hydrochloric acid.[\[9\]](#)
 - Slowly add the aniline solution to the cold benzenediazonium chloride solution with vigorous stirring.[\[9\]](#)
 - A yellow precipitate of **4-aminoazobenzene** will form.[\[9\]](#) The reaction mechanism involves an initial formation of diazoaminobenzene which then rearranges to the more stable C-coupled product, **4-aminoazobenzene**, under the slightly acidic conditions.[\[6\]](#)
- Isolation and Purification:
 - Allow the mixture to stand for 15-20 minutes to ensure complete precipitation.
 - Filter the crude yellow solid using a Buchner funnel and wash it several times with cold water to remove residual acids and salts.[\[9\]](#)

- For purification, recrystallize the crude product from a suitable solvent like carbon tetrachloride or dilute ethanol to obtain pure, bright yellow crystals.[6][9]

Applications in Research and Industry

The utility of **4-aminoazobenzene** stems from its chromophoric nature and its reactive primary amine, making it a versatile chemical building block.

- **Dye & Pigment Intermediate:** Its primary industrial use is as a precursor in the synthesis of a wide range of other azo dyes, including indulines, Acid Yellow, and various solvent dyes.[1]
- **Analytical Chemistry:** It serves as a certified reference material and analytical standard for chromatographic techniques like HPLC and GC-MS, particularly in the context of testing for banned azo dyes in consumer products like textiles and leather goods.[1][10][11]
- **Biological Staining:** In microscopy, it has been used for vital staining.[10]
- **Chemical Research:** The azo-benzene scaffold is of significant interest in materials science and medicinal chemistry for creating photo-responsive materials and potential drug candidates.



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Caption: Relationship between **4-Aminoazobenzene**'s structure and its applications.

Toxicology and Safe Handling

Trustworthiness in research necessitates a thorough understanding of a compound's hazards. **4-Aminoazobenzene** is classified as a substance that requires careful and informed handling due to its toxicological profile.

Hazard Classification

- **Carcinogenicity:** **4-Aminoazobenzene** is classified by the International Agency for Research on Cancer (IARC) as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans."^[3] It is also listed as a substance that may cause cancer (H350) under the Globally Harmonized System (GHS).^[4]^[12]
- **Acute Toxicity & Sensitization:** It is toxic if swallowed (H301) and may cause an allergic skin reaction (H317).^[4]
- **Environmental Hazard:** The compound is classified as very toxic to aquatic life with long-lasting effects (H410).^[4]^[12]

Self-Validating Safety Protocol (Mandatory Lab Practices)

To ensure a self-validating system of safety, the following tiered handling protocol must be implemented:

- **Engineering Controls (Primary Barrier):**
 - All handling of solid **4-aminoazobenzene** and its concentrated solutions must be conducted within a certified chemical fume hood to prevent inhalation of dust or aerosols.
 - Use a dedicated, clearly labeled area for weighing and dispensing the compound.
- **Personal Protective Equipment (PPE) (Secondary Barrier):**

- Gloves: Wear nitrile gloves at all times. Double-gloving is recommended for handling larger quantities or during synthesis.
- Eye Protection: Chemical safety goggles are mandatory. A face shield should be used if there is a risk of splashing.
- Lab Coat: A buttoned lab coat must be worn to protect against skin contact.
- Procedural Controls & Waste Disposal:
 - Avoid generating dust when handling the solid.
 - All contaminated materials (gloves, weigh boats, pipette tips) must be disposed of in a dedicated, sealed hazardous waste container.[\[12\]](#)
 - Decontaminate work surfaces with an appropriate solvent and cleaning agent after use.
 - In case of exposure, immediately follow the first aid measures outlined in the Safety Data Sheet (SDS), such as flushing skin or eyes with copious amounts of water and seeking medical attention.[\[4\]](#)[\[12\]](#)

Conclusion

4-Aminoazobenzene is a compound of significant industrial and scientific importance. Its straightforward synthesis and versatile chemical nature make it a valuable precursor and reagent. However, its utility is matched by significant health and environmental hazards. Professionals in research and drug development must approach its use with a comprehensive understanding of both its chemical potential and its toxicological risks, adhering strictly to established safety protocols to mitigate exposure and ensure responsible handling from procurement to disposal.

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